

An In-depth Technical Guide to Nanangenine B: Physical, Chemical, and Biological Properties

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Compound of Interest

Compound Name: *Nanangenine B*

Cat. No.: *B2499757*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical, chemical, and biological properties of **Nanangenine B**, a drimane sesquiterpenoid isolated from the novel Australian fungus, *Aspergillus nanangensis*. This document is intended for researchers, scientists, and professionals in the field of drug development who are interested in the therapeutic potential of this natural product.

Physicochemical Properties

Nanangenine B is a drimane sesquiterpenoid lactone characterized by a C6 acyl chain. Its structure has been elucidated through detailed spectroscopic analysis and confirmed by single-crystal X-ray diffraction.

Table 1: Physical and Chemical Properties of **Nanangenine B**

Property	Value	Source
Molecular Formula	C ₂₁ H ₃₂ O ₆	[1]
Molecular Weight	380.5 g/mol	[1]
Appearance	White powder	[2]
UV λ _{max} (MeCN)	200 nm (log ε 4.08), 208 nm (log ε 3.76)	[2]
HRMS-ESI (+, m/z)	[M+Na] ⁺ calculated for C ₂₁ H ₃₂ NaO ₆ ⁺ : 403.2091; found: 403.2096	[2]
Melting Point	Not reported	
Solubility	Not reported	

Biological Activity

Nanangenine B has demonstrated notable cytotoxic and antibacterial activities. Further research is warranted to explore its full therapeutic potential and mechanism of action.

Table 2: Biological Activity of **Nanangenine B**

Activity	Cell Line / Organism	IC ₅₀	Source
Cytotoxicity	NS-1 mouse myeloma cells	38 µg/mL	[1]
Antibacterial Activity	Bacillus subtilis	62 µg/mL	[1]

Experimental Protocols

Isolation of Nanangenine B from *Aspergillus nanangensis*

The following protocol is based on the methodology described for the isolation of nanangenines.

3.1.1. Fungal Cultivation

- *Aspergillus nanangensis* is cultured on solid rice medium.
- The fungus is grown for a specified period under controlled temperature and humidity to allow for the production of secondary metabolites.

3.1.2. Extraction of Metabolites

- The solid rice culture is exhaustively extracted with an organic solvent such as ethyl acetate.
- The solvent is evaporated under reduced pressure to yield a crude extract.

3.1.3. Fractionation and Purification

- The crude extract is subjected to fractionation using reversed-phase preparative High-Performance Liquid Chromatography (HPLC).
- A gradient elution system with solvents such as acetonitrile and water is employed to separate the components of the crude extract.
- Fractions are collected and analyzed, typically by thin-layer chromatography (TLC) or analytical HPLC.
- Fractions containing **Nanangenine B** are pooled and further purified by repeated HPLC until a pure compound is obtained.

3.1.4. Structure Elucidation

- The structure of the purified **Nanangenine B** is confirmed using various spectroscopic techniques, including High-Resolution Electrospray Ionization Mass Spectrometry (HRMS-ESI) and Nuclear Magnetic Resonance (NMR) spectroscopy (^1H , ^{13}C , COSY, HMBC, HSQC).
- The absolute configuration is determined by single-crystal X-ray diffraction analysis.

Visualizations

Proposed Biosynthetic Pathway of Nanangenines

The following diagram illustrates a plausible biosynthetic pathway for the nanangenine family of compounds, highlighting the key enzymatic steps.

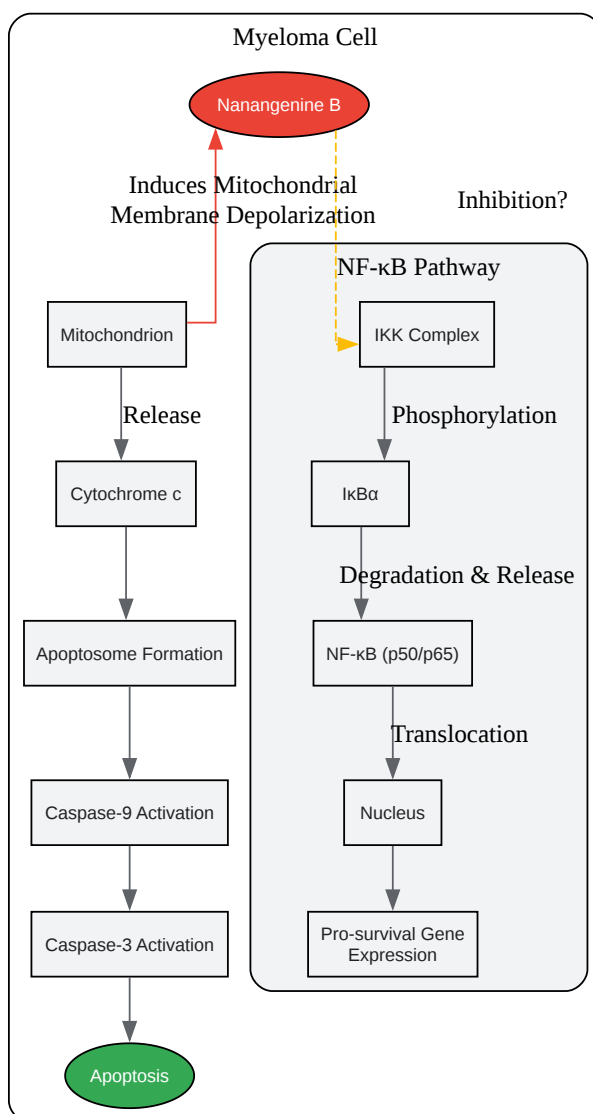


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Caption: Proposed biosynthetic pathway of **Nanangenine B**.

Hypothetical Signaling Pathway for Cytotoxicity

Based on the known mechanisms of related drimane sesquiterpenoids, the following diagram proposes a potential signaling pathway for the cytotoxic effects of **Nanangenine B** in cancer cells, particularly those of B-cell lineage like myeloma.



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Caption: Hypothetical cytotoxic signaling pathway of **Nanangenine B**.

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References

- 1. researchgate.net [researchgate.net]
- 2. Anticancer Activity of Natural and Semi-Synthetic Drimane and Coloratane Sesquiterpenoids - PMC [pmc.ncbi.nlm.nih.gov]
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